

6-Bromo-2,3-difluoroaniline physical and chemical properties

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Compound of Interest

Compound Name: **6-Bromo-2,3-difluoroaniline**

Cat. No.: **B1291456**

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An In-depth Technical Guide to 6-Bromo-2,3-difluoroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and safety properties of **6-Bromo-2,3-difluoroaniline**, a key intermediate in pharmaceutical and agrochemical research.

Core Physical and Chemical Properties

6-Bromo-2,3-difluoroaniline is a halogenated aniline that serves as a versatile building block in organic synthesis. Its molecular structure, featuring bromine and fluorine atoms on the aniline ring, imparts unique reactivity and properties that are valuable in the development of novel compounds.[\[1\]](#)

Table 1: Physical and Chemical Properties of **6-Bromo-2,3-difluoroaniline**

Property	Value	Source
CAS Number	887579-74-0	[2] [3]
Molecular Formula	C ₆ H ₄ BrF ₂ N	[2] [3]
Molecular Weight	208.01 g/mol	[3]
Physical Form	Liquid or Solid	
Solubility	No data available	[2]
Storage Conditions	Store at -4°C for short periods (1-2 weeks) and -20°C for long-term storage (1-2 years). Keep in a dark place under an inert atmosphere at room temperature.	[2]

Synthesis and Reactivity

While specific experimental protocols for the synthesis of **6-Bromo-2,3-difluoroaniline** are not readily available in public literature, its synthesis can be inferred from general procedures for halogenated anilines. A potential synthetic route involves the bromination of 2,3-difluoroaniline. The reactivity of the amino group and the directing effects of the fluorine atoms will influence the regioselectivity of the bromination.

The chemical reactivity of **6-Bromo-2,3-difluoroaniline** is characterized by the interplay of its functional groups. The aniline moiety can undergo typical reactions such as diazotization, acylation, and alkylation. The bromine and fluorine substituents influence the electron density of the aromatic ring, affecting its susceptibility to electrophilic and nucleophilic aromatic substitution reactions. For instance, 1-(6-Bromo-2,3-difluorophenyl)ethanamine can be synthesized from **6-bromo-2,3-difluoroaniline** through a nucleophilic substitution reaction followed by reduction.[\[1\]](#)

Applications in Research and Development

6-Bromo-2,3-difluoroaniline is a valuable intermediate in the synthesis of complex organic molecules, particularly in the fields of medicinal chemistry and agrochemical development.[\[2\]](#)

Its utility stems from the ability to introduce a difluorinated, brominated phenyl ring into a target molecule, which can significantly modulate its biological activity, metabolic stability, and pharmacokinetic properties. It can be used as a reference substance for drug impurities and as a reagent in various biochemical applications.[\[2\]](#)

Safety and Handling

The following safety information is based on available data for **6-Bromo-2,3-difluoroaniline**. A comprehensive Safety Data Sheet (SDS) should be consulted for detailed handling procedures.

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

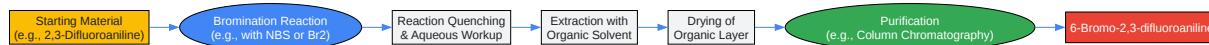
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE): It is recommended to wear protective glasses, clothing, and gloves to avoid skin contact.[\[2\]](#)

Experimental Protocols and Visualizations

Due to the limited availability of specific experimental protocols for **6-Bromo-2,3-difluoroaniline** in the reviewed literature, a detailed, cited experimental protocol cannot be provided at this time.

However, to illustrate a potential synthetic workflow, the following diagram outlines a generalized process for the synthesis of a halogenated aniline, which could be adapted for **6-Bromo-2,3-difluoroaniline**.



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Caption: Generalized workflow for the synthesis of **6-Bromo-2,3-difluoroaniline**.

Spectroscopic Data

Detailed NMR, IR, and mass spectrometry data for **6-Bromo-2,3-difluoroaniline** are not widely available in the public domain. Researchers are advised to consult commercial supplier documentation, which may provide certificates of analysis (COA) with this information upon request.^[2]

Conclusion

6-Bromo-2,3-difluoroaniline is a chemical intermediate with significant potential in the synthesis of novel compounds for the pharmaceutical and agrochemical industries. While detailed experimental and physical data are not extensively documented in publicly accessible sources, this guide provides a foundational understanding of its properties and safe handling. For further detailed information, it is recommended to consult commercial suppliers and specialized chemical databases.

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References

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